

Flagellin 22: A Technical Guide to its Role in PAMP-Triggered Immunity

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Compound of Interest

Compound Name: *Flagellin 22*

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Introduction to Flagellin 22 (flg22)

Flagellin 22 (flg22) is a highly conserved 22-amino acid peptide derived from the N-terminal region of bacterial flagellin, the primary protein component of the bacterial flagellum.^{[1][2]} Recognized as a pathogen-associated molecular pattern (PAMP), flg22 is a potent elicitor of PAMP-triggered immunity (PTI) in a wide range of plants.^[1] Its perception by the host plant's immune system initiates a cascade of defense responses aimed at preventing pathogenic infection. The synthetic peptide with the sequence H-QRLSTGSRINSAKDDAAGLQIA-OH is commonly used in research to study plant immune responses.^[1]

The flg22-FLS2 Signaling Pathway in PAMP-Triggered Immunity

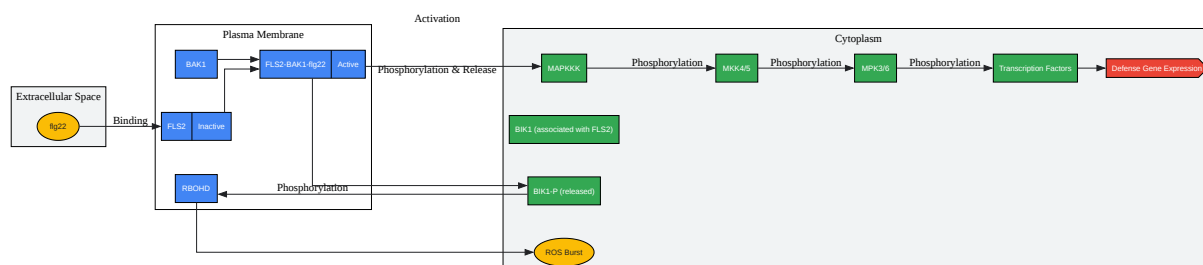
The canonical signaling pathway for flg22 perception and the subsequent activation of PTI is initiated by the binding of flg22 to the leucine-rich repeat (LRR) receptor kinase FLAGELLIN-SENSING 2 (FLS2).^[3] This binding event triggers a series of molecular interactions and phosphorylation events that culminate in a robust immune response.

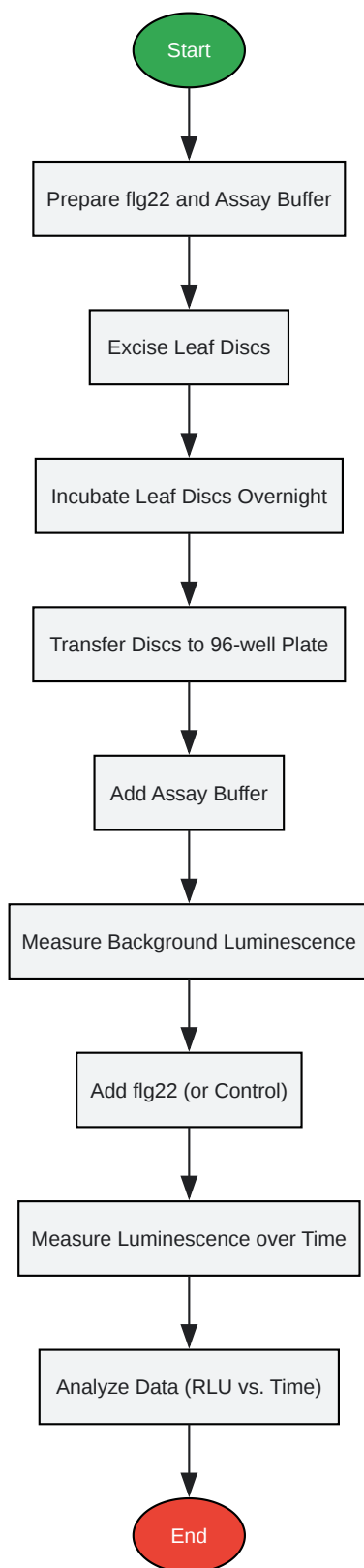
Upon binding of flg22 to the extracellular LRR domain of FLS2, FLS2 rapidly heterodimerizes with another LRR receptor-like kinase, BRI1-ASSOCIATED KINASE 1 (BAK1).^{[3][4]} This association is crucial for the activation of the receptor complex. The crystal structure of the

FLS2-BAK1-flg22 complex reveals that both FLS2 and BAK1 directly interact with the flg22 peptide.[3][4][5]

Prior to flg22 perception, FLS2 is associated with the cytoplasmic kinase BOTRYTIS-INDUCED KINASE 1 (BIK1). The formation of the FLS2-BAK1 complex upon flg22 binding leads to the phosphorylation and subsequent release of BIK1 from the receptor complex. Released and activated BIK1 then phosphorylates downstream targets, including the NADPH oxidase RBOHD, which is responsible for the production of reactive oxygen species (ROS).

The activated FLS2-BAK1 complex also initiates a mitogen-activated protein kinase (MAPK) cascade. This typically involves the sequential activation of a MAPKKK (e.g., MEKK1), MKK4/5, and finally MPK3/6.[6] Activated MAPKs then phosphorylate various downstream targets, including transcription factors, leading to large-scale transcriptional reprogramming and the expression of defense-related genes.





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